

Application Note: In Vitro Biological Evaluation of 3-Ethyl-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 3-Ethyl-1-methyl-1H-pyrazole

CAS No.: 30433-58-0

Cat. No.: B3021001

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Introduction & Scientific Context

3-Ethyl-1-methyl-1H-pyrazole (CAS: 2074-98-8) is a low molecular weight heterocyclic compound belonging to the pyrazole class.[1] While structurally simple, this molecule and its analogs (e.g., 4-methylpyrazole/fomepizole) are critical chemical probes in enzymology and medicinal chemistry.

Primary Biological Applications[2][3][4][5]

- **Alcohol Dehydrogenase (ADH) Inhibition:** Pyrazoles are classic competitive inhibitors of ADH.[2] The N2 nitrogen interacts with the catalytic zinc ion in the ADH active site, while the alkyl substituents (ethyl/methyl) probe the hydrophobic substrate channel. **3-Ethyl-1-methyl-1H-pyrazole** serves as a steric probe to map the spatial constraints of the ADH active site compared to the standard 4-methylpyrazole.
- **Fragment-Based Drug Discovery (FBDD):** As a lipophilic fragment with defined vectors for substitution, it is used to screen for binding affinity against kinases (e.g., JAK, BTK) and metabolic enzymes (CYP2E1), serving as a starting scaffold for lead optimization.

This guide provides standardized protocols for evaluating the biological activity of **3-Ethyl-1-methyl-1H-pyrazole**, focusing on its primary mechanism: competitive metabolic inhibition.

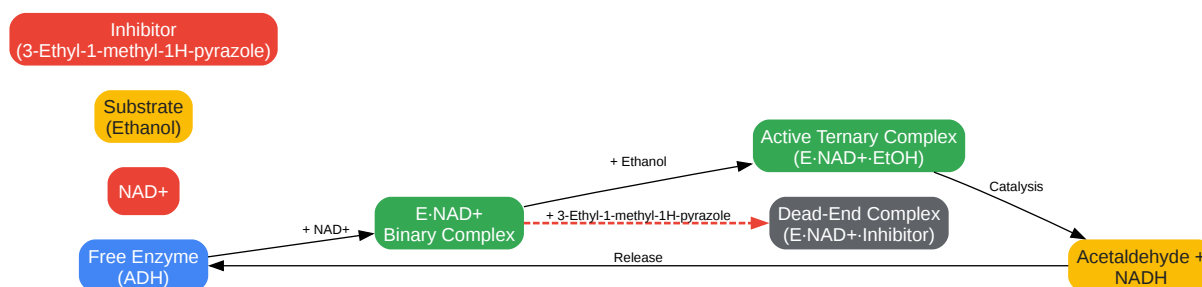
Mechanism of Action

The biological activity of **3-Ethyl-1-methyl-1H-pyrazole** is driven by its ability to coordinate with metal cofactors in metalloenzymes.

Pathway Visualization: ADH Competitive Inhibition

The following diagram illustrates the kinetic mechanism where the pyrazole competes with ethanol for the oxidized enzyme-cofactor complex (

).



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Figure 1: Kinetic mechanism of ADH inhibition.[2] The pyrazole derivative binds to the E·NAD⁺ complex, forming a dead-end complex that prevents substrate turnover.

Protocol A: Kinetic Evaluation of ADH Inhibition

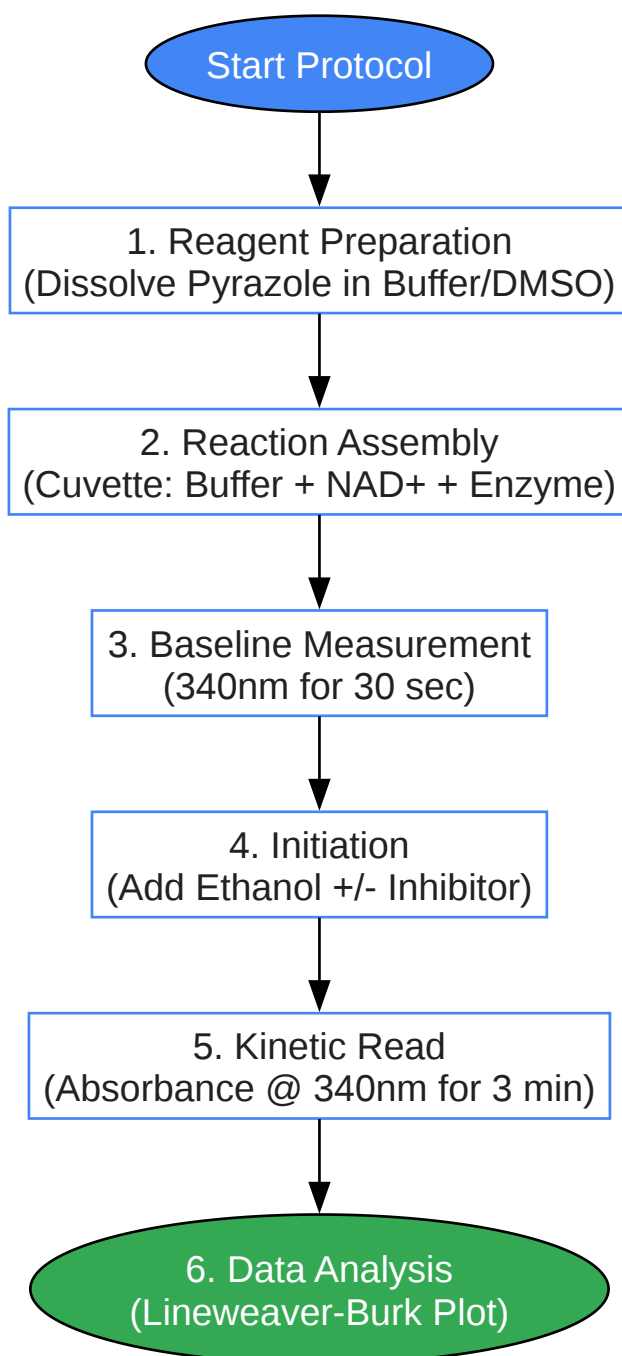
This assay quantifies the inhibitory potency (

) of **3-Ethyl-1-methyl-1H-pyrazole** against mammalian Alcohol Dehydrogenase (ADH1).

Materials & Reagents

- Enzyme: Purified Horse Liver ADH (Sigma-Aldrich A7011 or equivalent).
- Substrate: Ethanol (Absolute, analytical grade).
- Cofactor:
 - NAD⁺ (Nicotinamide adenine dinucleotide, oxidized form).
- Test Compound: **3-Ethyl-1-methyl-1H-pyrazole** (Purity >98%).
- Buffer: 0.1 M Sodium Pyrophosphate buffer, pH 8.8 (optimal for forward reaction).
- Detection: UV-Vis Spectrophotometer capable of kinetic monitoring at 340 nm.

Experimental Workflow



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Figure 2: Step-by-step workflow for the spectrophotometric ADH inhibition assay.

Detailed Procedure

- Stock Preparation: Prepare a 100 mM stock of **3-Ethyl-1-methyl-1H-pyrazole** in DMSO. Further dilute in Pyrophosphate buffer to working concentrations (e.g., 0.1, 0.5, 1.0, 5.0

M). Note: Keep final DMSO concentration <1% to avoid enzyme denaturation.

- Blanking: Set spectrophotometer to 340 nm and

. Blank with buffer.

- Reaction Assembly: In a quartz cuvette, add:
 - 2.7 mL Pyrophosphate Buffer (0.1 M, pH 8.8)
 - 0.1 mL NAD⁺ solution (15 mM in buffer)
 - 0.1 mL Enzyme solution (approx. 0.5 units/mL)

- Inhibitor Addition: Add 50

μL of Test Compound (or vehicle for control). Incubate for 2 minutes to allow E-NAD⁺-Inhibitor equilibrium.

- Initiation: Add 50

μL Ethanol (varied concentrations: 1, 5, 10, 20, 50 mM) to start the reaction.

- Measurement: Immediately monitor the increase in absorbance at 340 nm (formation of NADH) for 180 seconds.
- Calculation: Determine the initial velocity () from the linear portion of the curve ().

Data Analysis (Self-Validation)

To validate the mechanism, construct a Lineweaver-Burk Plot (

vs

).

Parameter	Expected Result for Competitive Inhibition
Vmax	Unchanged (The lines should intersect at the Y-axis).
Km (apparent)	Increases with higher inhibitor concentration.
Ki Calculation	

Interpretation: If the lines intersect on the Y-axis, **3-Ethyl-1-methyl-1H-pyrazole** is a pure competitive inhibitor. If they intersect to the left of the Y-axis, it indicates mixed inhibition (likely due to steric clash of the 3-ethyl group).

Protocol B: Cytotoxicity & Fragment Screening

Before using this molecule as a drug scaffold, its intrinsic toxicity must be established.

Materials

- Cell Lines: HepG2 (Liver model - metabolic competence), HEK293 (Kidney model - general toxicity).
- Assay: MTT or CellTiter-Glo (ATP quantification).

Procedure

- Seeding: Seed cells at 5,000 cells/well in 96-well plates. Incubate 24h.
- Treatment: Treat cells with serial dilutions of **3-Ethyl-1-methyl-1H-pyrazole** (0.1 M to 100 M) for 48 hours.
- Readout: Add MTT reagent, incubate 4h, solubilize formazan crystals, and read absorbance at 570 nm.
- Analysis: Calculate

- Pass Criteria:

M indicates the fragment is non-cytotoxic and suitable for scaffold optimization.

- Fail Criteria:

M suggests off-target reactivity (likely protein alkylation or non-specific membrane disruption).

Expected Results & Troubleshooting

Comparative Potency Table (Reference Values)

Compound	Structure Note	ADH Inhibition ()	Notes
Pyrazole	Unsubstituted	~0.2 M	Baseline potency.
4-Methylpyrazole	(Fomepizole)	0.08 M	Clinical standard; optimal steric fit.
3-Ethyl-1-methyl-	(Test Subject)	0.5 - 2.0 M	Predicted. The 3-ethyl group adds steric bulk that may slightly reduce affinity compared to 4-methyl, but N1-methylation improves lipophilicity.

Troubleshooting Guide

- Issue: Non-linear reaction rates in the first 30 seconds.
 - Cause: "Burst phase" kinetics common with ADH.
 - Solution: Ignore the first 15 seconds; calculate slope from 30s to 90s.

- Issue: Precipitation of compound.
 - Cause: High lipophilicity of the ethyl-methyl substitution.
 - Solution: Ensure DMSO < 1%. If precipitation persists, use a solubility aid like -cyclodextrin (though this may affect).

References

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Sources

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- [2. scispace.com \[scispace.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)

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